

Essential Safety and Logistical Information for Handling UCM 549

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UCM 549
Cat. No.: B15619186

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Disclaimer: A specific Safety Data Sheet (SDS) for **UCM 549** (CAS 753502-19-1) was not publicly available at the time of this research. The following guidance is based on general principles for handling research chemicals with unknown toxicological properties. It is imperative for all users to obtain a comprehensive SDS from their chemical supplier prior to any handling, storage, or disposal of this compound. This information should be used to supplement, not replace, a formal risk assessment conducted by qualified personnel.

For researchers, scientists, and drug development professionals, ensuring a robust safety protocol is paramount when working with novel chemical entities. **UCM 549**, identified as a research chemical and a melatonin receptor antagonist, must be handled with the assumption of potential hazards until comprehensive toxicological data is available.

Quantitative Safety Data

Without a specific SDS, quantitative data such as occupational exposure limits (OELs), toxicity values (e.g., LD50), and other specific safety parameters for **UCM 549** are not available. The table below outlines the critical information that should be obtained from the supplier-specific SDS.

Data Point	Information to be Obtained from SDS	General Guidance for Unknown Compounds
GHS Hazard Classification	Pictograms, Signal Word, Hazard Statements	Assume the compound is hazardous.
Occupational Exposure Limits	Permissible Exposure Limit (PEL), Threshold Limit Value (TLV)	Handle in a manner to minimize any exposure.
Toxicological Data	Acute Toxicity (Oral, Dermal, Inhalation), Skin Corrosion/Irritation, Carcinogenicity, Mutagenicity, Reproductive Toxicity	Treat as a potent compound with unknown toxicological effects.
Physical & Chemical Properties	Appearance, Odor, Melting/Boiling Point, Flash Point, Solubility	This information is crucial for safe handling and storage, and for spill cleanup procedures.

Personal Protective Equipment (PPE)

A tiered approach to PPE selection is recommended, based on the specific procedures being performed.

Risk Level	Recommended PPE
Low Risk (e.g., handling sealed containers)	- Standard laboratory coat - Safety glasses with side shields - Single pair of nitrile gloves
Medium Risk (e.g., preparing solutions in a fume hood)	- Standard laboratory coat - Chemical splash goggles - Double pair of nitrile gloves
High Risk (e.g., weighing powder, potential for aerosol generation)	- Disposable lab gown or coveralls - Full-face shield and chemical splash goggles - Double pair of chemical-resistant gloves (e.g., nitrile) - Consider respiratory protection (consult with safety officer)

Operational Plan: Handling and Disposal

Engineering Controls:

- All work with **UCM 549**, especially the handling of solids and preparation of stock solutions, should be conducted in a certified chemical fume hood.

Standard Operating Procedure:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Designate a specific area within the fume hood for the handling of **UCM 549**.
- Weighing: If handling a solid, weigh the minimum amount necessary for the experiment. Use of a containment system such as a glove bag or a balance enclosure within the fume hood is recommended to prevent dispersal of the powder.
- Solution Preparation: When dissolving the compound, add the solvent slowly to the solid to avoid splashing.
- Post-Handling: After handling, decontaminate the work area. Remove and dispose of PPE in the appropriate hazardous waste stream. Wash hands thoroughly.

Spill Response:

- Small Spills: In a fume hood, absorb liquid spills with an inert absorbent material. For solid spills, carefully wipe with a damp cloth to avoid creating dust. Place all cleanup materials in a sealed container for hazardous waste disposal.
- Large Spills: Evacuate the area and notify your institution's Environmental Health and Safety (EHS) department immediately.

Disposal Plan:

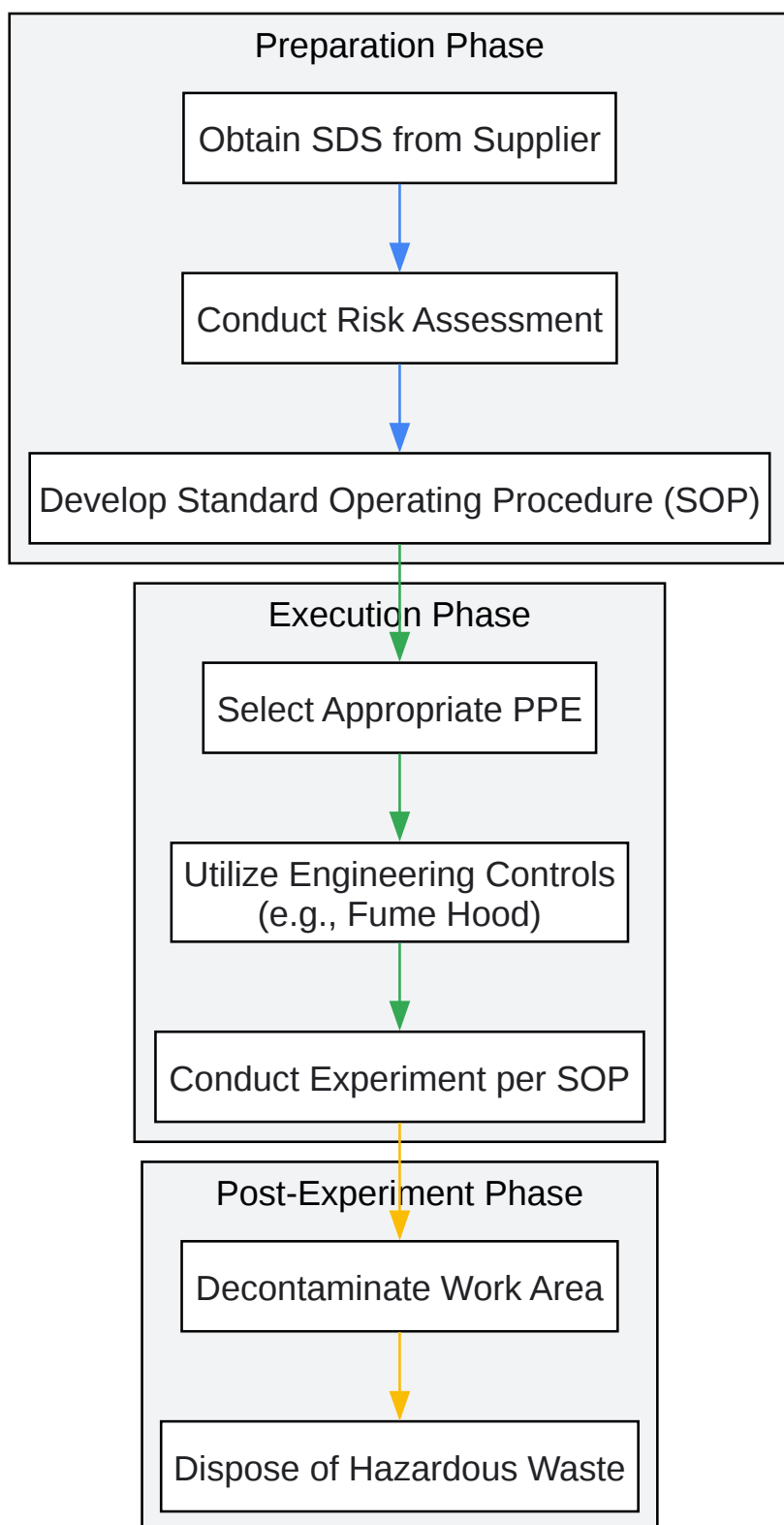
- All waste materials contaminated with **UCM 549**, including unused compound, solutions, and contaminated labware and PPE, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols

Specific experimental protocols for **UCM 549** are not publicly available. When developing protocols, a primary focus should be on minimizing the quantity of the compound used and containing all potential sources of exposure.

Visualizations

The following diagram outlines the logical workflow for ensuring safety when handling a research chemical with unknown hazards like **UCM 549**.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com